

Hexyl Laurate: Application Notes for Dispersing and Emulsion Stabilization

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Compound of Interest

Compound Name: *Hexyl laurate*

Cat. No.: *B1194852*

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These application notes provide detailed information and experimental protocols for utilizing **hexyl laurate** as a dispersing agent and emulsion stabilizer in various formulations. **Hexyl laurate**, the ester of hexyl alcohol and lauric acid, is a non-occlusive emollient with excellent solvent properties, making it a versatile excipient in pharmaceutical and cosmetic preparations.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties of Hexyl Laurate

A thorough understanding of **hexyl laurate**'s properties is essential for its effective application.

Property	Value	Reference
INCI Name	Hexyl Laurate	[1]
CAS Number	34316-64-8	[1]
Molecular Formula	C ₁₈ H ₃₆ O ₂	[1][5]
Molecular Weight	284.48 g/mol	[5]
Appearance	Clear, colorless to pale yellow liquid	[1][5]
Solubility	Insoluble in water; soluble in oils and organic solvents	[5]
Approximate HLB	5	[6]
Comedogenic Rating	Low	[5]

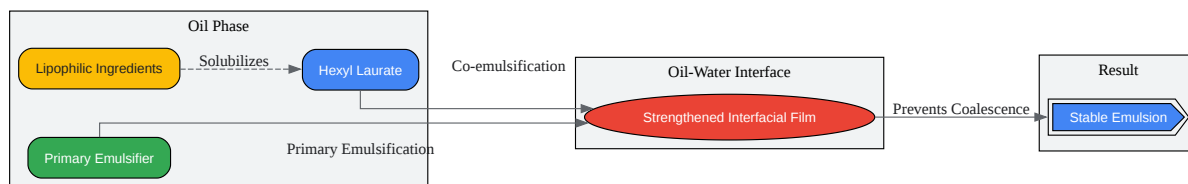
Hexyl Laurate as an Emulsion Stabilizer

Hexyl laurate is particularly effective in the formulation of water-in-oil (W/O) emulsions, where it contributes to stability and provides a light, non-greasy skin feel.[2] Its relatively low HLB value of approximately 5 makes it suitable for stabilizing systems where the oil phase is continuous.[6]

Mechanism of Emulsion Stabilization

Hexyl laurate primarily contributes to emulsion stability through its role in the oil phase. It can act as a co-emulsifier, partitioning at the oil-water interface alongside a primary emulsifier. This strengthens the interfacial film, preventing droplet coalescence. Its solvent properties also ensure that other lipophilic ingredients, including the primary emulsifier, remain dissolved in the oil phase, preventing crystallization or separation that could destabilize the emulsion.

Logical Relationship: Emulsion Stabilization with **Hexyl Laurate**



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Caption: Role of **Hexyl Laurate** in Emulsion Stabilization.

Experimental Protocol: Preparation of a Water-in-Oil (W/O) Emulsion

This protocol describes the preparation of a model W/O emulsion to evaluate the stabilizing effect of **hexyl laurate**.

Materials:

- **Hexyl Laurate**
- Mineral Oil (or other suitable oil)
- Primary W/O emulsifier (e.g., Sorbitan Oleate)
- Deionized Water
- Preservative (e.g., Phenoxyethanol)

Equipment:

- Homogenizer or high-shear mixer
- Water bath

- Beakers
- Propeller stirrer
- Analytical balance

Procedure:

- Oil Phase Preparation:
 - In a beaker, combine **Hexyl Laurate**, mineral oil, and the primary W/O emulsifier.
 - Heat the oil phase to 75°C in a water bath. Stir gently with a propeller stirrer until all components are fully dissolved and the mixture is uniform.
- Aqueous Phase Preparation:
 - In a separate beaker, heat the deionized water to 75°C.
 - Add the preservative and stir until dissolved.
- Emulsification:
 - Slowly add the aqueous phase to the oil phase while mixing with a homogenizer at a moderate speed.
 - Once all the aqueous phase has been added, increase the homogenization speed and mix for 5-10 minutes to ensure a fine droplet size distribution.
- Cooling:
 - Transfer the emulsion to a propeller stirrer and continue to stir at a low speed while it cools to room temperature. This prevents shock and helps to form a stable emulsion structure.

Example Formulation:

Phase	Ingredient	Function	% (w/w)
A (Oil)	Hexyl Laurate	Co-emulsifier, Emollient	5.00 - 15.00
Mineral Oil	Oil Phase	q.s. to 100	
Sorbitan Oleate	Primary Emulsifier	3.00 - 7.00	
B (Aqueous)	Deionized Water	Aqueous Phase	30.00 - 50.00
Preservative	Preservative	0.50 - 1.00	

Protocol for Emulsion Stability Testing

1. Macroscopic Evaluation:

- Procedure: Visually inspect the emulsion for signs of instability such as creaming, sedimentation, or phase separation at various time points (e.g., 24 hours, 1 week, 1 month) and at different storage conditions (e.g., room temperature, 40°C, 4°C).
- Data Recording (Template):

Time	Storage Condition	Observations (e.g., Homogeneity, Color, Odor)
T=0	Room Temp	Homogeneous, white, odorless
24h	Room Temp	
24h	40°C	
1 week	Room Temp	
1 week	40°C	

2. Microscopic Evaluation:

- Procedure: Place a small drop of the emulsion on a microscope slide and observe the droplet size and distribution. Look for signs of droplet coalescence (merging of droplets).

- Data Recording (Template):

Time	Storage Condition	Droplet Characteristics (e.g., Uniformity, Coalescence)
T=0	Room Temp	Uniformly dispersed, no coalescence
1 month	Room Temp	
1 month	40°C	

3. Particle Size Analysis:

- Procedure: Use a particle size analyzer (e.g., laser diffraction) to measure the mean droplet size and size distribution of the emulsion at specified intervals.

- Data Recording (Template):

Hexyl Laurate Conc. (%)	Time	Storage Condition	Mean Droplet Size (µm)	Polydispersity Index (PDI)
5	T=0	Room Temp		
5	1 month	Room Temp		
10	T=0	Room Temp		
10	1 month	Room Temp		
15	T=0	Room Temp		
15	1 month	Room Temp		

4. Viscosity Measurement:

- Procedure: Measure the viscosity of the emulsion using a viscometer at a controlled temperature. Changes in viscosity can indicate instability.

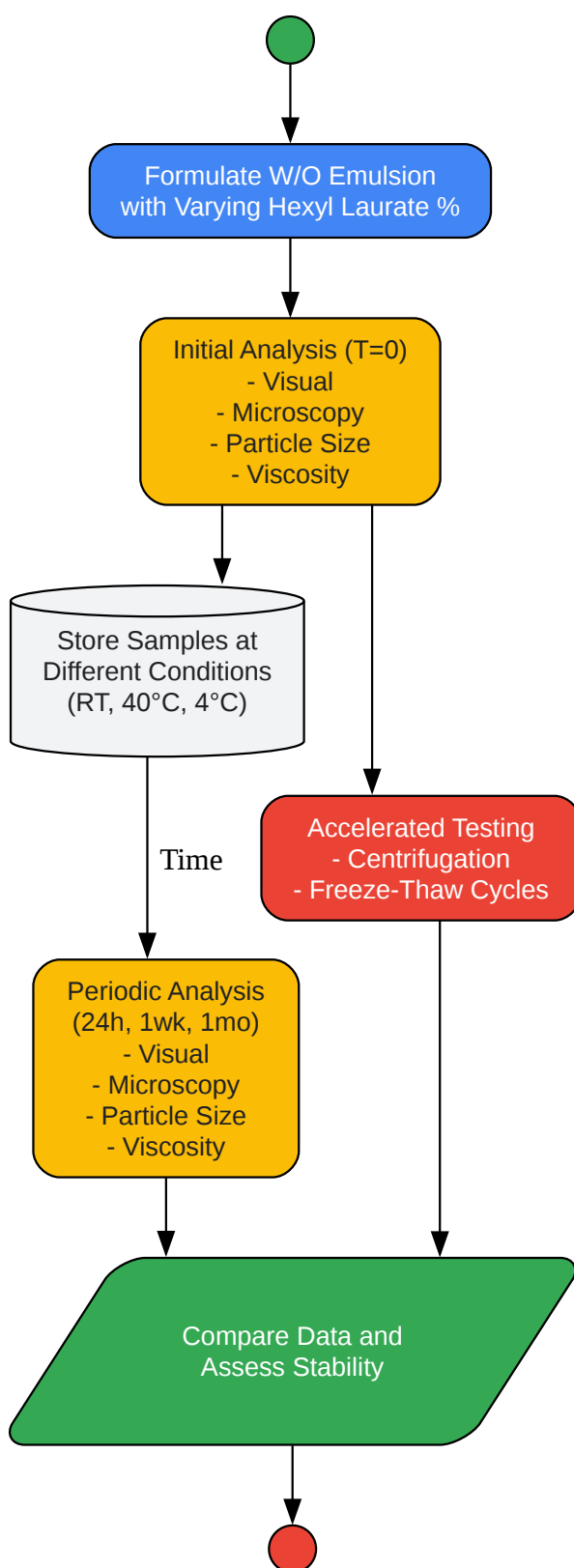
- Data Recording (Template):

Hexyl Laurate Conc. (%)	Time	Storage Condition	Viscosity (cP)
5	T=0	Room Temp	
5	1 month	Room Temp	
10	T=0	Room Temp	
10	1 month	Room Temp	
15	T=0	Room Temp	
15	1 month	Room Temp	

5. Accelerated Stability Testing:

- Centrifugation: Centrifuge the emulsion at a high speed (e.g., 3000 rpm for 30 minutes) and observe for any phase separation.
- Freeze-Thaw Cycles: Subject the emulsion to multiple cycles of freezing (e.g., -10°C for 24 hours) and thawing (room temperature for 24 hours).

Experimental Workflow: Emulsion Stability Testing



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Caption: Workflow for testing emulsion stability.

Hexyl Laurate as a Dispersing Agent

Hexyl laurate's solvent properties and its ability to wet the surface of solid particles make it an effective dispersing agent, particularly for inorganic pigments like titanium dioxide and zinc oxide in sunscreens and color cosmetics.^{[1][7]}

Mechanism of Dispersion

Effective dispersion involves three key stages: wetting of the particle surface, deagglomeration of particle clusters, and stabilization of the dispersed particles to prevent re-agglomeration.

Hexyl laurate contributes to this process by:

- **Wetting:** Its lipophilic nature allows it to displace air from the surface of hydrophobic particles, facilitating their incorporation into the oil phase.
- **Stabilization:** It can form a steric barrier around the dispersed particles, preventing them from coming into close contact and re-agglomerating.

Experimental Protocol: Preparation of a Pigment Dispersion

This protocol outlines a method for preparing and evaluating a dispersion of titanium dioxide in an oil phase using **hexyl laurate**.

Materials:

- **Hexyl Laurate**
- Titanium Dioxide (hydrophobically coated)
- Carrier Oil (e.g., Caprylic/Capric Triglyceride)

Equipment:

- High-shear mixer (e.g., rotor-stator) or ball mill
- Beakers

- Analytical balance

Procedure:

- Preparation of the Liquid Phase:
 - In a beaker, combine **Hexyl Laurate** and the carrier oil.
- Dispersion:
 - Gradually add the titanium dioxide to the liquid phase while mixing at low speed with a high-shear mixer.
 - Once all the powder has been added, increase the mixing speed to high and process for 10-20 minutes, or until a uniform dispersion is achieved. For very fine dispersions, a ball mill may be used.
- Evaluation:
 - Assess the quality of the dispersion through visual inspection for agglomerates, particle size analysis, and rheological measurements.

Example Formulation:

Ingredient	Function	% (w/w)
Titanium Dioxide	Pigment/UV Filter	10.00 - 25.00
Hexyl Laurate	Dispersing Agent	5.00 - 20.00
Caprylic/Capric Triglyceride	Carrier Oil	q.s. to 100

Protocol for Dispersion Stability and Efficiency Testing

1. Hegman Gauge (Fineness of Grind) Test:

- Procedure: Apply the dispersion to the deep end of a Hegman gauge and draw it down with a scraper. The point at which a significant number of scratches or specks appear indicates the size of the largest agglomerates.

- Data Recording (Template):

Hexyl Laurate Conc. (%)	Hegman Value (µm)
5	
10	
15	
20	

2. Particle Size Analysis:

- Procedure: Dilute the dispersion in a suitable solvent and measure the particle size distribution using a particle size analyzer.
- Data Recording (Template):

Hexyl Laurate Conc. (%)	Mean Particle Size (nm)	D90 (nm)
5		
10		
15		
20		

3. Viscosity Measurement:

- Procedure: Measure the viscosity of the dispersion. A lower viscosity at a given particle concentration can indicate better dispersing efficiency.
- Data Recording (Template):

Hexyl Laurate Conc. (%)	Pigment Conc. (%)	Viscosity (cP)
5	20	
10	20	
15	20	
20	20	

4. Sedimentation Test:

- Procedure: Place the dispersion in a graduated cylinder and monitor the volume of any sediment that forms over time.
- Data Recording (Template):

Hexyl Laurate Conc. (%)	Time (days)	Sediment Volume (mL)
5	1	
5	7	
10	1	
10	7	

Safety and Regulatory Information

Hexyl laurate is generally considered safe for use in cosmetic and pharmaceutical products.^[1]^[5] It has a low potential for skin irritation and sensitization and is non-comedogenic.^[1]^[5] As with any raw material, it is important to consult the manufacturer's Safety Data Sheet (SDS) for detailed handling and safety information.

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